

H-DL-Tyr(Me)-OH: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: **H-DL-TYR(ME)-OH**

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This technical guide provides a comprehensive overview of the available solubility and stability data for the synthetic amino acid derivative, **H-DL-Tyr(Me)-OH** (O-Methyl-DL-tyrosine). Designed for researchers, scientists, and professionals in drug development, this document consolidates key data into structured tables, outlines detailed experimental protocols, and visualizes essential workflows.

Introduction

H-DL-Tyr(Me)-OH, a racemic mixture of the O-methylated derivative of tyrosine, is a compound of interest in various biochemical and pharmaceutical research areas. Its structural modification, the methylation of the phenolic hydroxyl group, significantly alters its physicochemical properties compared to its parent amino acid, tyrosine. This guide focuses on two critical parameters for its application: solubility and stability.

While specific quantitative data for the DL-racemic mixture is limited in publicly available literature, data for the individual L-enantiomer, H-L-Tyr(Me)-OH, provides valuable insights. It is generally expected that the solubility of a racemic mixture is lower than that of its individual enantiomers due to differences in crystal lattice energy.

Solubility Data

The solubility of **H-DL-Tyr(Me)-OH** is a crucial factor for its use in various experimental and formulation contexts. The methylation of the hydroxyl group is known to enhance solubility.^[1]

Quantitative Solubility Data

Quantitative solubility data for **H-DL-Tyr(Me)-OH** is not readily available. However, data for the L-enantiomer, H-L-Tyr(Me)-OH, offers a useful reference point.

Compound	Solvent	Solubility	Conditions
H-L-Tyr(Me)-OH	Water (H ₂ O)	2 mg/mL (10.24 mM)	Requires sonication[2]
H-L-Tyr(Me)-OH	Water (H ₂ O)	Very soluble	No specific concentration provided[3]
Fmoc-L-Tyr(Me)-OH	Dimethylformamide (DMF)	Clearly soluble	1 mmole in 2 mL[4]

Note: The solubility of the DL-racemate may differ from the L-enantiomer.

Factors Influencing Solubility

The solubility of amino acids and their derivatives is influenced by several factors:

- pH: The solubility of amino acids is generally lowest at their isoelectric point and increases in acidic or alkaline solutions.[5]
- Temperature: Solubility often increases with temperature, although this is compound-specific.
- Solvent Polarity: Polar amino acids are more soluble in polar solvents like water.[6]
- Crystal Form: The crystal lattice energy of the solid form can significantly impact solubility.

Stability Data

The O-methylation of the tyrosine hydroxyl group confers enhanced stability to the molecule compared to native tyrosine.[7] This modification protects the phenolic group from oxidation.

Storage Recommendations for Solutions

Proper storage is critical to maintain the integrity of **H-DL-Tyr(Me)-OH** solutions. The following table summarizes storage recommendations for the L-enantiomer, which can be applied to the DL-form.

Compound	Storage Temperature	Duration	Notes
H-L-Tyr(Me)-OH Solution	-80°C	6 months	---
H-L-Tyr(Me)-OH Solution	-20°C	1 month	---

For aqueous stock solutions, it is recommended to filter and sterilize with a 0.22 μm filter before use.[\[2\]](#)

Factors Affecting Stability

Several factors can lead to the degradation of amino acid derivatives in solution:

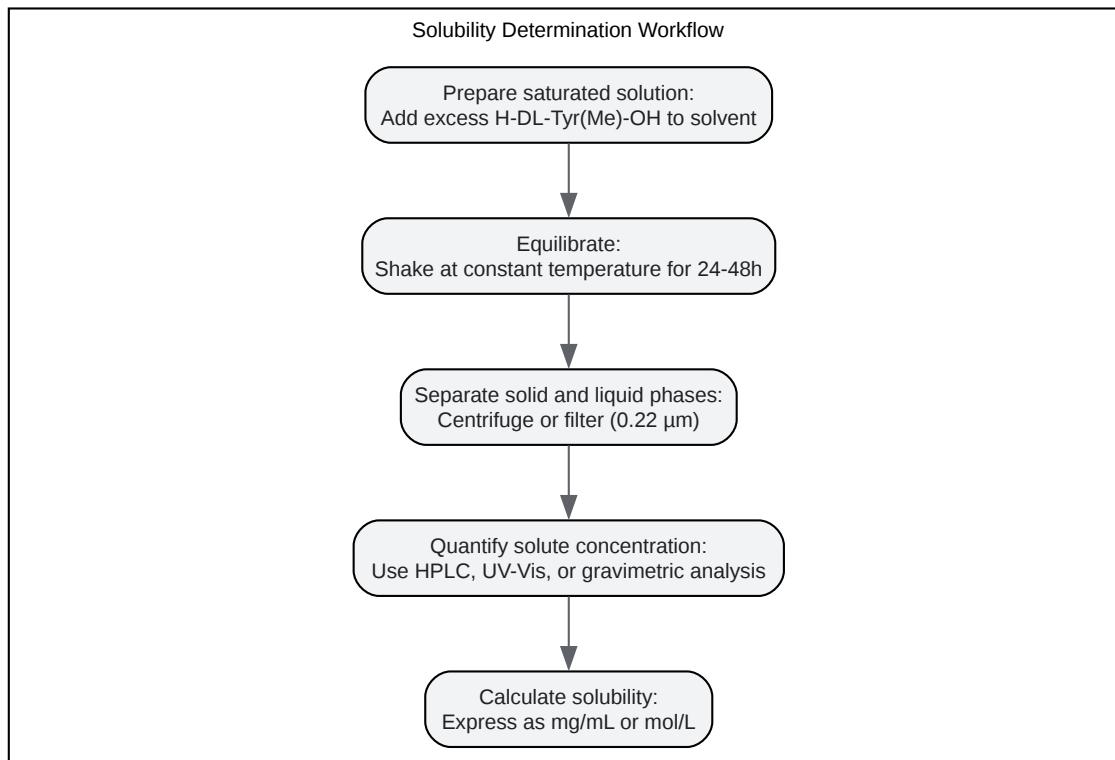
- Temperature: Higher temperatures can accelerate degradation.
- pH: Extreme pH values can lead to hydrolysis or other degradation pathways.
- Light: Exposure to light, particularly UV light, can cause photodegradation.
- Oxidation: The presence of oxidizing agents can lead to degradation, although O-methylation reduces this susceptibility.
- Freeze-Thaw Cycles: Repeated freezing and thawing of solutions can lead to degradation and should be avoided by storing in aliquots.[\[7\]](#)

Experimental Protocols

This section details generalized methodologies for determining the solubility and stability of amino acid derivatives like **H-DL-Tyr(Me)-OH**.

Solubility Determination Protocol

A common method for determining the solubility of an amino acid derivative is the shake-flask method.



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Figure 1. Workflow for Solubility Determination

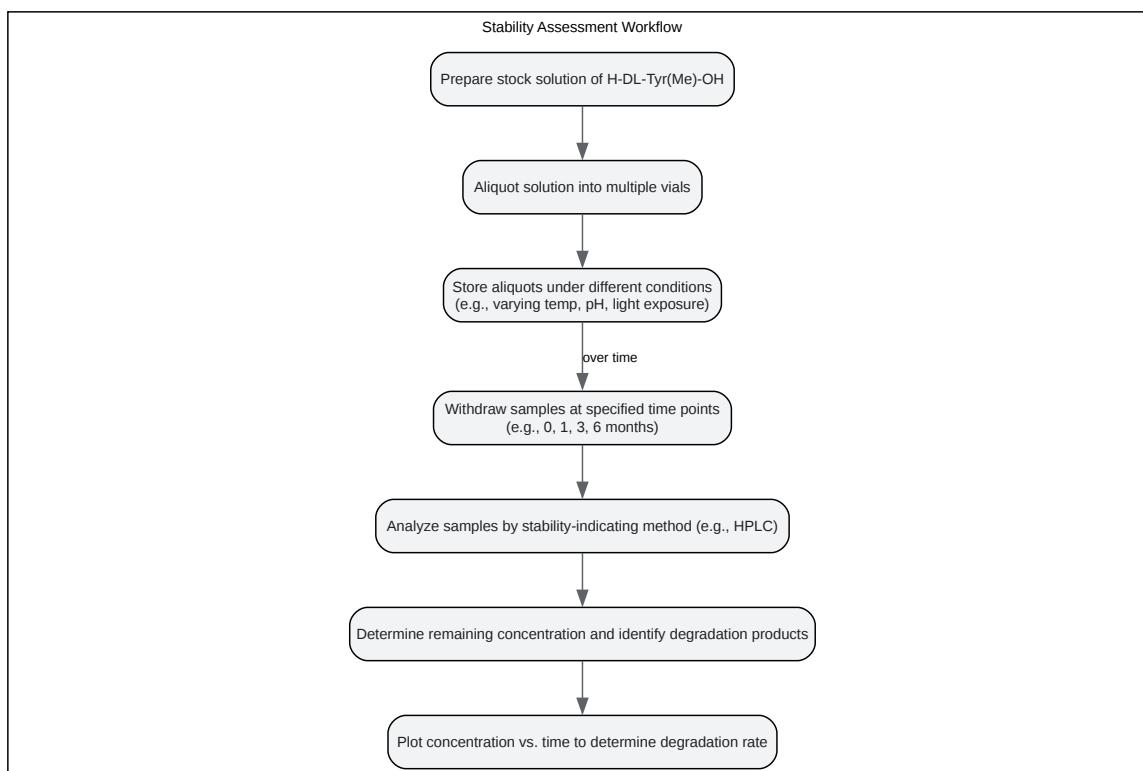
Methodology:

- Preparation of Saturated Solution: An excess amount of **H-DL-Tyr(Me)-OH** is added to a known volume of the solvent (e.g., water, buffer) in a sealed container.
- Equilibration: The mixture is agitated (e.g., using a shaker bath) at a constant temperature for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: The undissolved solid is separated from the saturated solution by centrifugation or filtration through a fine filter (e.g., 0.22 μ m).

- Quantification: The concentration of **H-DL-Tyr(Me)-OH** in the clear supernatant is determined using a suitable analytical method such as High-Performance Liquid Chromatography (HPLC), UV-Vis spectroscopy (if the compound has a chromophore), or by evaporating the solvent and weighing the residue (gravimetric method).[8]
- Calculation: The solubility is calculated and expressed in units such as mg/mL or mol/L.

Stability Assessment Protocol

Stability testing typically involves storing the compound under various conditions and monitoring its degradation over time.



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Figure 2. Workflow for Stability Assessment

Methodology:

- Solution Preparation: A stock solution of **H-DL-Tyr(Me)-OH** of known concentration is prepared in the desired solvent or formulation buffer.
- Aliquoting: The solution is aliquoted into multiple sealed vials to avoid repeated opening of the same sample.
- Storage: The vials are stored under a range of controlled environmental conditions as per ICH guidelines, which may include different temperatures (e.g., 4°C, 25°C, 40°C), humidity levels, and light exposure.[9]
- Time-Point Analysis: At predetermined time intervals, a vial from each storage condition is removed for analysis.
- Analytical Method: A stability-indicating analytical method, typically HPLC, is used to separate the parent compound from any potential degradation products and to quantify its concentration.
- Data Analysis: The concentration of **H-DL-Tyr(Me)-OH** is plotted against time for each storage condition to determine the degradation kinetics and establish a shelf-life.

Conclusion

H-DL-Tyr(Me)-OH is a synthetic amino acid derivative with enhanced stability due to O-methylation. While specific quantitative solubility data for the racemic mixture is not widely published, information on the L-enantiomer suggests it is soluble in water, particularly with physical assistance like sonication. For optimal use, it is recommended to follow the storage guidelines for solutions to prevent degradation. The provided experimental protocols offer a framework for researchers to conduct their own detailed solubility and stability studies tailored to their specific applications.

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